

A Comparative Spectroscopic Guide to 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile and Its Analogs

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Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)cyclohexanecarbonitrile
CAS No.:	1263285-86-4
Cat. No.:	B597251

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This guide provides a detailed spectroscopic comparison of **1-(3-hydroxyphenyl)cyclohexanecarbonitrile** with its structural analogs: 1-phenylcyclohexanecarbonitrile and 1-(4-hydroxyphenyl)cyclohexanecarbonitrile. This document is intended for researchers, scientists, and drug development professionals, offering an in-depth analysis of how subtle structural modifications influence spectroscopic signatures. The comparison is based on a combination of experimental data for the parent compound and robust in silico predictions for the hydroxylated derivatives, providing a comprehensive framework for characterization.

Introduction

In the landscape of medicinal chemistry and organic synthesis, precise structural elucidation is paramount. The title compound, **1-(3-hydroxyphenyl)cyclohexanecarbonitrile**, and its analogs are of interest due to their potential as precursors in the synthesis of pharmacologically

active molecules. The seemingly minor positional change of a hydroxyl group or its complete absence can significantly alter the electronic environment and, consequently, the spectroscopic properties of the molecule. Understanding these differences is crucial for reaction monitoring, quality control, and the unambiguous identification of these compounds.

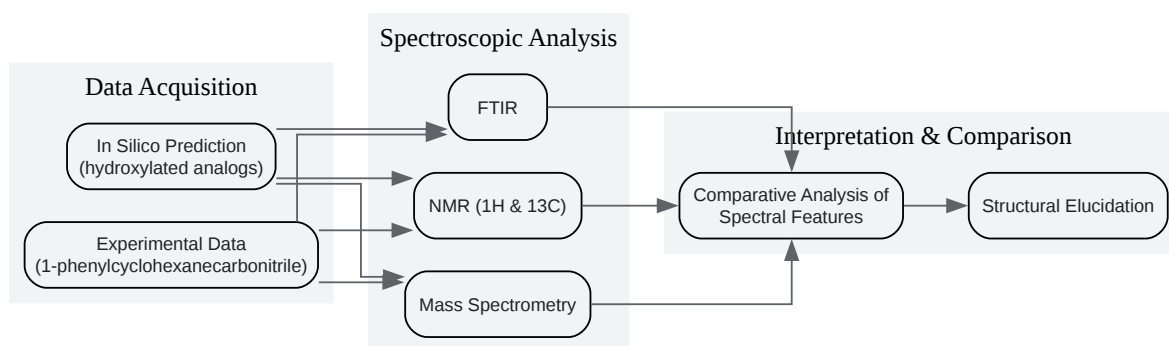
This guide delves into the comparative analysis of these three compounds using fundamental spectroscopic techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS). By examining the nuanced differences in their spectra, we can gain a deeper understanding of their molecular architecture.

Molecular Structures and Workflow

The three compounds under investigation share a common 1-phenylcyclohexanecarbonitrile core, with variations in the substitution on the phenyl ring.

Caption: Molecular structures of the compared compounds.

The analytical workflow for this comparative study is systematic, beginning with data acquisition (experimental and predictive), followed by a detailed comparative analysis of the spectral data.



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Caption: Workflow for the spectroscopic comparison.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule. The chemical shifts (δ) are highly sensitive to the electronic environment of each nucleus.

^1H NMR Spectroscopy

The proton NMR spectra of these compounds are expected to show distinct patterns, particularly in the aromatic region.

Table 1: Comparative ^1H NMR Data (Predicted and Experimental)

Compound	Aromatic Protons (δ , ppm)	Cyclohexyl Protons (δ , ppm)	Hydroxyl Proton (δ , ppm)
1-phenylcyclohexanecarbonitrile	7.25-7.50 (m, 5H)	1.60-2.20 (m, 10H)	-
1-(3-hydroxyphenyl)cyclohexanecarbonitrile (Predicted)	6.80-7.30 (m, 4H)	1.65-2.25 (m, 10H)	~5.0-6.0 (br s, 1H)
1-(4-hydroxyphenyl)cyclohexanecarbonitrile (Predicted)	6.85 (d, 2H), 7.20 (d, 2H)	1.65-2.25 (m, 10H)	~5.0-6.0 (br s, 1H)

- Aromatic Region:** The unsubstituted phenyl ring of 1-phenylcyclohexanecarbonitrile displays a complex multiplet for its five protons. The introduction of a hydroxyl group in the meta position is predicted to cause a general upfield shift of the aromatic protons due to the electron-donating nature of the hydroxyl group, resulting in a more complex splitting pattern. For the para-substituted analog, a more simplified pattern of two doublets is anticipated due to the symmetry of the molecule.

- **Cyclohexyl Region:** The chemical shifts of the cyclohexyl protons are not expected to be significantly affected by the substitution on the phenyl ring, as the effect is transmitted over several bonds.
- **Hydroxyl Proton:** The hydroxyl proton in the meta and para isomers is expected to appear as a broad singlet, the chemical shift of which can be highly dependent on concentration and solvent.

¹³C NMR Spectroscopy

The carbon NMR spectra provide information on the number of unique carbon environments and their electronic nature.

Table 2: Comparative ¹³C NMR Data (Predicted and Experimental)

Compound	Aromatic Carbons (δ, ppm)	Cyclohexyl Carbons (δ, ppm)	Quaternary Carbon (C-CN) (δ, ppm)	Nitrile Carbon (C≡N) (δ, ppm)
1-phenylcyclohexanecarbonitrile	~125-140	~25-40	~45	~122
1-(3-hydroxyphenyl)cyclohexanecarbonitrile (Predicted)	~115-158	~25-40	~45	~122
1-(4-hydroxyphenyl)cyclohexanecarbonitrile (Predicted)	~116-157	~25-40	~45	~122

- **Aromatic Carbons:** The carbon attached to the hydroxyl group (C-OH) in both hydroxylated analogs is expected to be significantly deshielded, appearing at a higher chemical shift (~155-158 ppm). The other aromatic carbons will also show shifts indicative of the substitution pattern.

- **Nitrile Carbon:** The chemical shift of the nitrile carbon is not expected to vary significantly between the three compounds.

II. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.

Table 3: Key FTIR Absorption Bands (Predicted and Experimental)

Functional Group	1-phenylcyclohexanecarbonitrile (cm ⁻¹)	1-(3-hydroxyphenyl)cyclohexanecarbonitrile (Predicted, cm ⁻¹)	1-(4-hydroxyphenyl)cyclohexanecarbonitrile (Predicted, cm ⁻¹)
O-H Stretch	-	3200-3600 (broad)	3200-3600 (broad)
Aromatic C-H Stretch	~3030	~3030	~3030
Aliphatic C-H Stretch	2850-2950	2850-2950	2850-2950
C≡N Stretch	~2230	~2230	~2230
C=C Stretch (Aromatic)	~1600, ~1490	~1600, ~1490	~1600, ~1490
C-O Stretch	-	~1250	~1250
Aromatic C-H Bending	~700, ~760	~700, ~780, ~880	~830

- **Hydroxyl Group:** The most prominent difference will be the presence of a broad O-H stretching band in the 3200-3600 cm⁻¹ region for the two hydroxylated compounds.
- **Nitrile Group:** A sharp, medium-intensity absorption around 2230 cm⁻¹ is characteristic of the C≡N stretch and should be present in all three spectra.
- **Aromatic C-H Bending:** The out-of-plane C-H bending vibrations in the 650-900 cm⁻¹ region are highly diagnostic of the substitution pattern on the benzene ring.^{[1][2]} 1-phenylcyclohexanecarbonitrile will show bands characteristic of a monosubstituted ring. The meta- and para-isomers will exhibit distinct patterns allowing for their differentiation.^{[3][4]}

III. Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Key Mass Spectrometry Data (Predicted and Experimental)

Compound	Molecular Ion (M^+)	Key Fragment Ions (m/z)
1-phenylcyclohexanecarbonitrile	185	156 ($[M-HCN]^+$), 129, 115, 104, 91, 77
1-(3-hydroxyphenyl)cyclohexanecarbonitrile (Predicted)	201	172 ($[M-HCN]^+$), 145, 121, 107, 93, 77
1-(4-hydroxyphenyl)cyclohexanecarbonitrile (Predicted)	201	172 ($[M-HCN]^+$), 145, 121, 107, 93, 77

- **Molecular Ion:** The molecular ion peak will be observed at m/z 185 for the unsubstituted compound and at m/z 201 for the hydroxylated analogs, confirming their respective molecular weights.
- **Fragmentation:** A common fragmentation pathway for these compounds is the loss of a hydrogen cyanide (HCN) molecule (27 Da), leading to a significant fragment ion. Benzylic cleavage is also a favored fragmentation mode in such structures.^[5] The fragmentation patterns of the meta and para isomers are expected to be very similar, with potential minor differences in the relative intensities of certain fragment ions.

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data discussed in this guide.

NMR Sample Preparation

- Weigh 5-25 mg of the compound for 1H NMR or 50-100 mg for ^{13}C NMR.^[6]

- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry vial.[3][7]
- Filter the solution through a small cotton plug in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.[8]
- Cap the NMR tube and carefully wipe the outside.
- Insert the tube into the NMR spectrometer.

FTIR Sample Preparation and Analysis

- For Solids: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory. Apply pressure using the anvil.
- For Liquids: Place a drop of the liquid sample onto the ATR crystal.
- Acquire a background spectrum of the clean, empty ATR crystal.
- Acquire the sample spectrum.[1][9]
- Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) after analysis.

Mass Spectrometry (EI-MS) Sample Introduction

- Direct Infusion: Dissolve a small amount of the sample in a volatile solvent (e.g., methanol, acetonitrile). The solution is then introduced directly into the ion source via a syringe pump.
- Gas Chromatography-Mass Spectrometry (GC-MS): For volatile and thermally stable compounds, a dilute solution of the sample is injected into a gas chromatograph, and the separated components are introduced into the mass spectrometer.[10]

Conclusion

The spectroscopic comparison of **1-(3-hydroxyphenyl)cyclohexanecarbonitrile** with its unsubstituted and para-hydroxylated analogs reveals distinct and predictable differences in their NMR, FTIR, and Mass spectra. The position of the hydroxyl group significantly influences the ¹H NMR signals of the aromatic protons and the out-of-plane bending vibrations in the FTIR

spectrum, providing a clear method for distinguishing between the meta and para isomers. While the mass spectral fragmentation patterns of the isomers are expected to be similar, the molecular ion peak readily differentiates them from the unsubstituted parent compound. This guide provides a foundational framework for the characterization of these and similar compounds, underscoring the power of a multi-technique spectroscopic approach for unambiguous structure elucidation.

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